

Application Note: Structural Elucidation of Salicyluric Acid using NMR Spectroscopy

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Compound of Interest

Compound Name: *Salicyluric Acid*

Cat. No.: *B018661*

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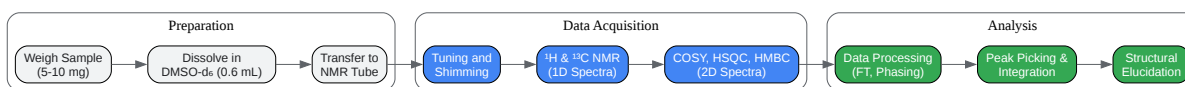
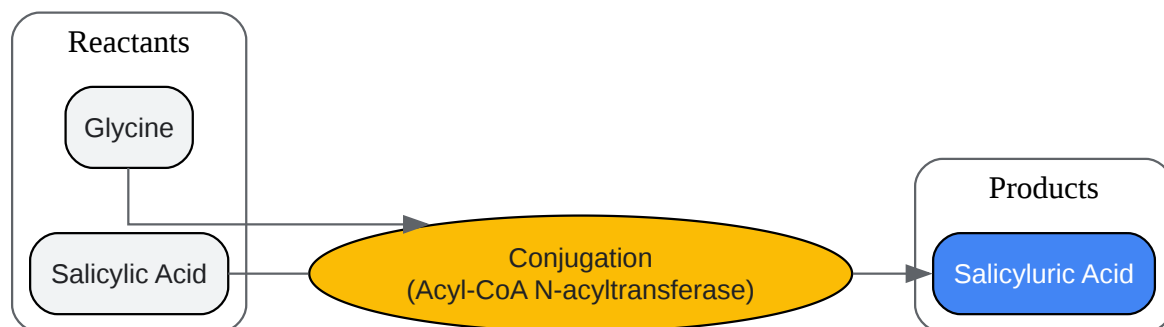
Audience: Researchers, scientists, and drug development professionals.

Introduction

Salicyluric acid is the primary metabolite of salicylic acid, formed in the liver by conjugation with the amino acid glycine.[1] As salicylic acid is the active metabolite of acetylsalicylic acid (aspirin), a widely used nonsteroidal anti-inflammatory drug (NSAID), monitoring its metabolic fate is crucial in pharmacokinetic and drug metabolism studies.[2] Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful analytical technique for the unambiguous structural elucidation of metabolites like **salicyluric acid**. This document provides a comprehensive guide, including detailed protocols for one-dimensional (^1H , ^{13}C) and two-dimensional (COSY, HSQC, HMBC) NMR experiments to confirm the molecular structure of **salicyluric acid**.

Molecular Structure and Biotransformation

Salicyluric acid is formed by the enzymatic conjugation of salicylic acid with glycine. This biotransformation is a key pathway for the detoxification and excretion of salicylates.[1][3]



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References

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